

Stability of Tetraamminecopper(II) Sulfate: A Comparative Analysis with Other Copper(II) Complexes

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Compound of Interest

Compound Name: *Tetraamminecopper(II) sulfate hydrate*

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The vibrant royal blue color of tetraamminecopper(II) sulfate, $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$, is a familiar sight in many chemistry laboratories, serving as a classic example of a coordination complex. Its stability, a crucial factor in its applications, is a subject of significant interest for researchers and professionals in drug development. This guide provides an objective comparison of the stability of the tetraamminecopper(II) complex with other common copper(II) complexes, supported by quantitative data and detailed experimental protocols.

Relative Stability of Copper(II) Complexes

The stability of a complex in solution is quantified by its stability constant (K_f), also known as the formation constant. A larger stability constant indicates a greater tendency for the complex to form and, consequently, a more stable complex. The stability of copper(II) complexes is highly dependent on the nature of the ligand attached to the central copper ion. Ligands that can form more than one bond with the metal ion, known as chelating agents, generally form significantly more stable complexes. This phenomenon is known as the chelate effect.

The following table summarizes the overall stability constants ($\log K_f$) for the formation of the tetraamminecopper(II) ion and other selected copper(II) complexes.

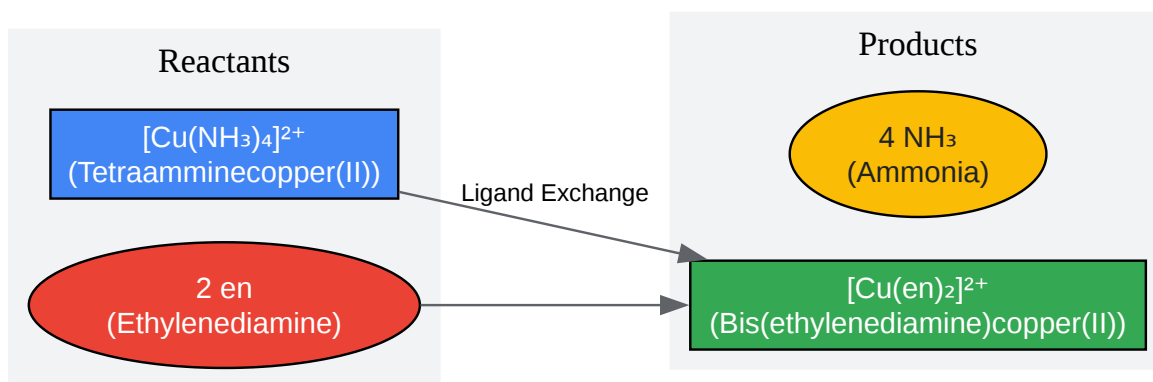
Complex Ion	Ligand	Ligand Type	Overall Stability Constant ($\log K_f$)
$[\text{Cu}(\text{NH}_3)_4]^{2+}$	Ammonia (NH_3)	Monodentate	13.1
$[\text{Cu}(\text{en})_2]^{2+}$	Ethylenediamine (en)	Bidentate	~20.0
$[\text{Cu}(\text{gly})_2]$	Glycine (gly)	Bidentate	15.05
$[\text{Cu}(\text{EDTA})]^{2-}$	EDTA	Hexadentate	18.8

Table 1: Overall Stability Constants of Selected Copper(II) Complexes.

As the data indicates, the tetraamminecopper(II) complex, with a $\log K_f$ of 13.1, is less stable than the complexes formed with the chelating agents ethylenediamine, glycine, and EDTA.^{[1][2]} The significantly higher stability constants for the ethylenediamine and EDTA complexes are a direct consequence of the chelate effect. Ethylenediamine is a bidentate ligand, meaning it forms two bonds with the copper ion, while EDTA is a hexadentate ligand, forming six bonds. This multiple-point attachment leads to a much more stable ring-like structure.

Ligand Exchange and Relative Stability

The relative stabilities of these complexes can be visualized through the concept of ligand exchange reactions. A more stable complex can be formed by displacing a weaker ligand with a stronger one. The following diagram illustrates the stepwise displacement of ammonia ligands from the tetraamminecopper(II) complex by the stronger chelating ligand, ethylenediamine (en).



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